

Application Notes and Protocols for HLM006474

Stock Solution Preparation

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Compound of Interest

Compound Name: HLM006474

Cat. No.: B607963

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This document provides detailed application notes and protocols for the preparation, storage, and handling of stock solutions of **HLM006474**, a pan-inhibitor of the E2F transcription factor family.

Introduction

HLM006474 is a cell-permeable small molecule that inhibits the DNA binding activity of E2F transcription factors, with a reported IC₅₀ of 29.8 μ M for E2F4 in A375 melanoma cells.[1][2][3] It functions by disrupting the E2F/DP heterodimer's interaction with DNA, leading to a reduction in the transcription of E2F target genes involved in cell cycle progression and proliferation.[4][5] This inhibitory activity ultimately results in decreased cell viability and induction of apoptosis in various cancer cell lines, making **HLM006474** a valuable tool for cancer research and drug development.[2][4][6]

Data Presentation

The following table summarizes the key quantitative data for **HLM006474**.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₅ N ₃ O ₂	[1][3][7]
Molecular Weight	399.48 g/mol	[1][2][7]
CAS Number	353519-63-8	[1][2][7]
Appearance	White to off-white solid	[7][8]
Purity	≥95% (HPLC)	[3][7]
Solubility	DMSO: ≥ 1 mg/mL (2.5 mM) [1], 10 mg/mL (25.03 mM)[2], 16.67 mg/mL (41.73 mM)[8], 50 mg/mL[7] Water: <1 mg/mL[2] Ethanol: <1 mg/mL[2]	[1][2][7][8]
Storage (Solid)	-20°C for up to 3 years[1][8]	[1][8]
Storage (Stock Solution in DMSO)	-80°C for up to 1 year[1][2] or 2 years[8] -20°C for up to 1 month[2] or 3 months[7]	[1][2][7][8]
In Vitro IC ₅₀ (E2F4 DNA-binding)	29.8 μM (in A375 cells)	[1][2][9]
Typical In Vitro Working Concentrations	15 - 75 μM	[1][2][8]

Experimental Protocols

1. Preparation of a 10 mM **HLM006474** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HLM006474** in dimethyl sulfoxide (DMSO).

Materials:

- **HLM006474** (solid powder)
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Analytical balance

Procedure:

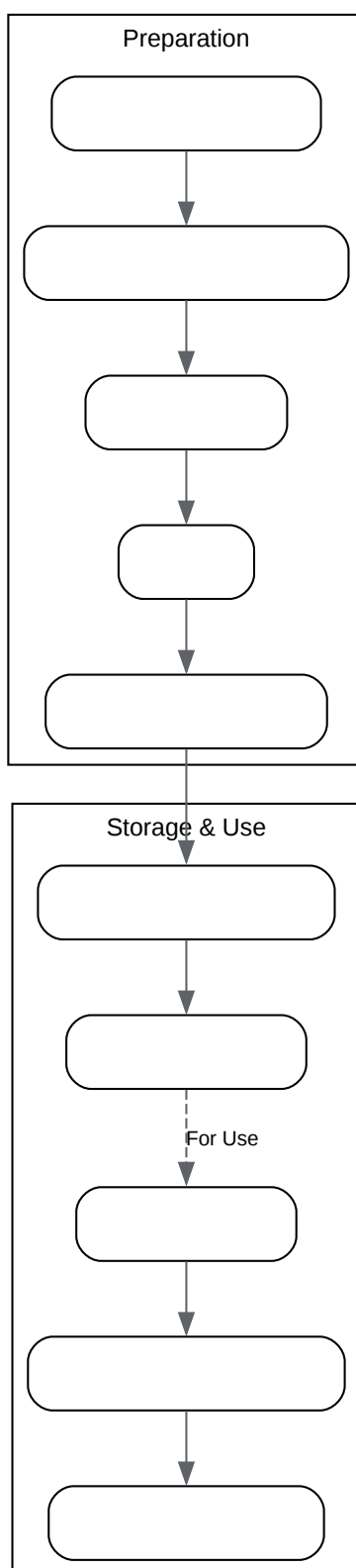
- Equilibrate **HLM006474** to Room Temperature: Before opening, allow the vial of **HLM006474** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture.
- Weigh **HLM006474**: In a chemical fume hood, carefully weigh the desired amount of **HLM006474** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.995 mg of **HLM006474** (Molecular Weight = 399.48).
- Dissolve in DMSO: Add the appropriate volume of DMSO to the weighed **HLM006474** powder. For a 10 mM stock, add 1 mL of DMSO for every 3.995 mg of compound.
- Promote Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, sonication is recommended to aid dissolution.[1] Gentle warming to 37°C for 10-30 minutes may also be employed if necessary, especially for higher concentrations.[8][10]
- Aliquot for Storage: Once the **HLM006474** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.[2]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1-3 months) or at -80°C for long-term storage (up to 1-2 years).[1][2][7][8]

2. Preparation of Working Solutions

Procedure:

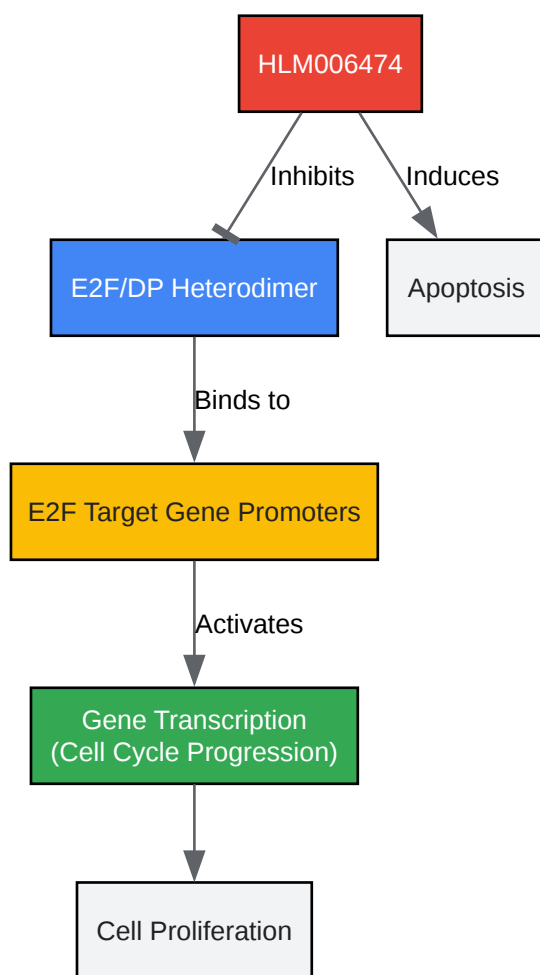
- **Thaw Stock Solution:** Thaw a single aliquot of the **HLM006474** stock solution at room temperature.
- **Dilute to Working Concentration:** Dilute the stock solution to the desired final concentration in your cell culture medium or experimental buffer. For example, to prepare a 40 μM working solution in 1 mL of medium from a 10 mM stock, add 4 μL of the stock solution to 996 μL of medium.
- **Mix Thoroughly:** Gently mix the working solution before adding it to your experimental system.
- **Use Immediately:** It is recommended to prepare working solutions fresh for each experiment and use them on the same day.

Visualizations



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Caption: Workflow for **HLM006474** Stock Solution Preparation.



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Caption: **HLM006474** Mechanism of Action.

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